Minimizing exonuclease activity on phosphorothioate-modified DNA

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Compound of Interest

Compound Name:	*Thymidine 5'-O-(1-thiotriphosphate)*
CAS No.:	*18883-94-8*
Cat. No.:	*B108076*

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References

- Nucleoside alpha-thiotriphosphates, polymerases and the exonuclease III analysis of oligonucleotides containing phosphorothioate linkages - PMC (NIH). Available at:[Link]
- Chirality matters: stereo-defined phosphorothioate linkages at the termini of small interfering RNAs improve pharmacology in vivo - PMC (NIH). Available at:[Link]
- Nuclease Resistance Modifications - Synoligo. Available at:[Link]
- An artificial cationic oligosaccharide combined with phosphorothioate linkages strongly improves siRNA stability - PMC (NIH). Available at:[Link]
- Detecting the Major Degradation Products of Phosphorothioate Oligonucleotides by Chemical Derivatization and Weak Anion Exchange Chromatography - PMC (NIH). Available at:[Link]
- Force Degradation of an Oligonucleotide – A Case Study - PPD. Available at:[Link]

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- Synthesis, Biophysical and Biological Evaluation of Splice-Switching Oligonucleotides with Multiple LNA-Phosphothiotriester Backbones - JACS. Available at:[Link]

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